

An In-Depth Technical Guide to Dibutylamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Dibutylamine*

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This guide provides a comprehensive technical overview of **Dibutylamine**, more commonly known as Di-n-butylamine. As a secondary amine with significant industrial and research applications, a thorough understanding of its physicochemical properties, synthesis, and reactivity is crucial for its effective and safe utilization. This document moves beyond a simple recitation of facts to provide a deeper understanding of the principles governing its behavior and application.

Core Molecular and Physical Characteristics

Di-n-butylamine [(CH₃CH₂CH₂CH₂)₂NH] is a symmetrical secondary amine characterized by two n-butyl groups attached to a central nitrogen atom. This structure imparts specific physical and chemical properties that are critical to its function in various applications.

Identification and Nomenclature

- IUPAC Name: N-butylbutan-1-amine

- Common Synonyms: Di-n-butylamine, Dibutylamine, N,N-Dibutylamine
- CAS Number: 111-92-2
- Molecular Formula: C₈H₁₉N
- Molecular Weight: 129.24 g/mol [1]

Physicochemical Properties

The physical properties of Di-n-butylamine are summarized in the table below. These properties are essential for designing and optimizing reaction conditions, purification processes, and for ensuring safe handling and storage.

Property	Value	Source(s)
Appearance	Colorless to yellow liquid	[1]
Odor	Fishy, ammoniacal	[1]
Melting Point	-62 °C to -61.9 °C	[1]
Boiling Point	159 °C to 177 °C at 760 mmHg	[1]
Density	0.767 g/mL at 20 °C	[1]
Solubility in Water	4.7 g/L	[1]
Vapor Pressure	340 Pa	[1]
Flash Point	40 °C (104 °F)	[1]
Autoignition Temperature	312 °C (594 °F)	[1]

Chemical Properties and Reactivity

Di-n-butylamine exhibits typical reactivity for a secondary amine. The lone pair of electrons on the nitrogen atom makes it a nucleophile and a base.

Basicity

As a secondary amine, Di-n-butylamine is a weak base and will react with acids to form the corresponding dibutylammonium salts. This basicity is a key aspect of its function as a corrosion inhibitor and as a catalyst in certain reactions.

Nucleophilicity

The nitrogen atom's lone pair allows Di-n-butylamine to act as a nucleophile, participating in a variety of organic reactions. A notable example is its use in the synthesis of substituted pyridines, such as N,N-dibutyl-2-chloropyridin-4-amine, through nucleophilic aromatic substitution.

Stability and Storage

Di-n-butylamine is a stable compound under normal conditions. However, it is a flammable liquid and should be stored in a cool, well-ventilated area away from sources of ignition. It is incompatible with strong oxidizing agents, acids, and some metals. Proper storage is in tightly sealed containers to prevent absorption of atmospheric carbon dioxide and moisture.

Industrial and Research Applications

Di-n-butylamine is a versatile chemical with a range of applications stemming from its physical and chemical properties.

- **Corrosion Inhibitor:** It is widely used to protect ferrous metals from corrosion in acidic environments.^[2]
- **Rubber Vulcanization Accelerator:** It serves as a precursor in the synthesis of rubber vulcanization accelerators, which are crucial for the production of durable rubber products.
- **Emulsifiers and Flotation Agents:** Its properties make it useful in the manufacturing of emulsifiers and as a flotation agent in mineral processing.^[2]
- **Organic Synthesis Intermediate:** Di-n-butylamine is a valuable building block in the synthesis of pharmaceuticals, pesticides, and dyes.^[3] For instance, it is a key reactant in the production of dibutylethanolamine, which is used in paints and coatings.^[3]

Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the synthesis, purification, and analysis of Di-n-butylamine. These protocols are designed to be self-validating by explaining the rationale behind each step.

Laboratory-Scale Synthesis of Di-n-butylamine

This protocol describes a common industrial method for the synthesis of n-butylamines, which can be adapted for a laboratory setting. The reaction of n-butanol with ammonia over a catalyst produces a mixture of mono-, di-, and tri-n-butylamine, which are then separated.

Reaction Principle: The reaction proceeds via the nucleophilic substitution of the hydroxyl group of n-butanol by ammonia, catalyzed by a solid acid catalyst at elevated temperature and pressure. The initial product, n-butylamine, can further react with n-butanol to form di-n-butylamine, and subsequently tri-n-butylamine.

Experimental Workflow:

Figure 1: Synthesis of n-Butylamines

Step-by-Step Procedure:

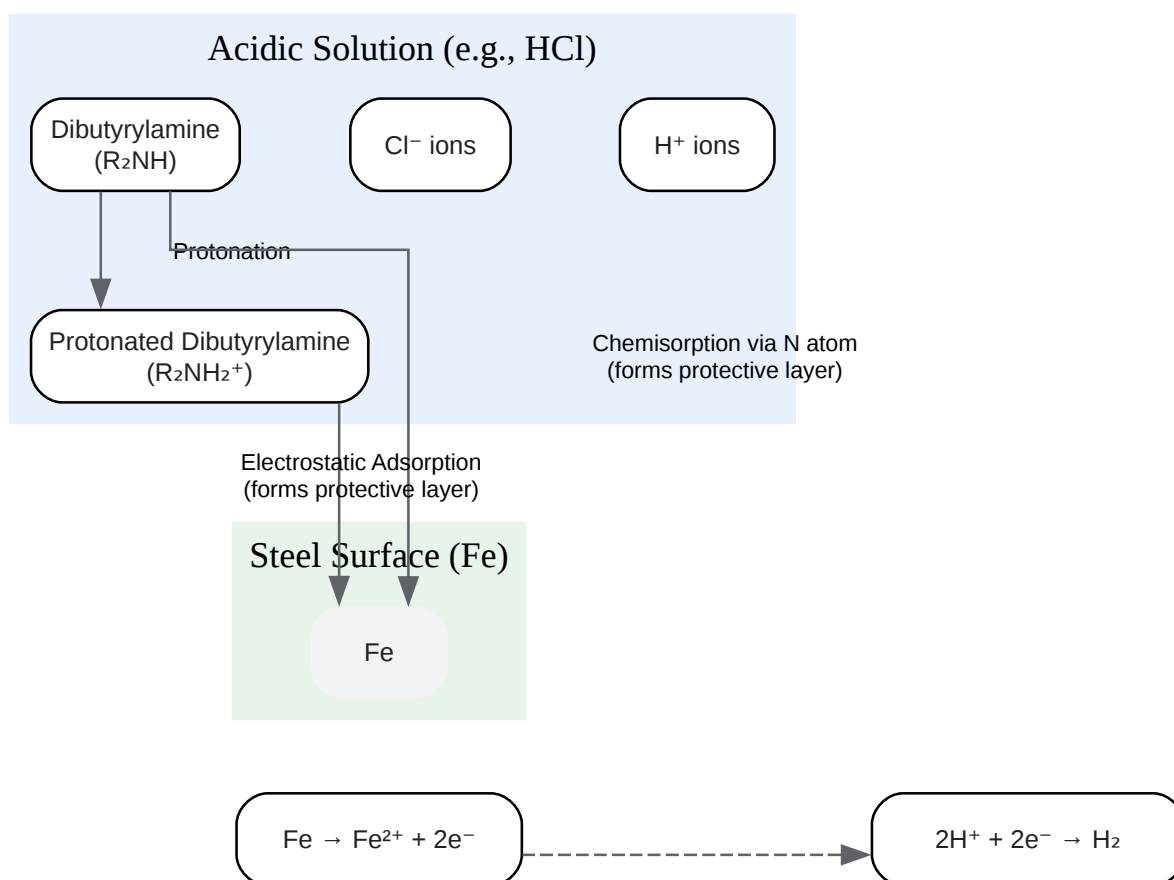
- **Catalyst Preparation:** Prepare or procure a solid acid catalyst, such as alumina or silica.
- **Reactor Setup:** In a high-pressure stainless-steel autoclave equipped with a stirrer, gas inlet, and temperature and pressure controls, add the solid catalyst.
- **Reactant Charging:** Introduce n-butanol and liquid ammonia into the reactor. The molar ratio of ammonia to n-butanol is a critical parameter to control the product distribution; a higher ammonia concentration favors the formation of the primary amine.
- **Reaction Conditions:** Seal the reactor and heat to a temperature in the range of 300-500 °C under pressure.^[4] The reaction is typically run as a continuous process in an industrial setting.
- **Product Collection:** After the reaction, cool the reactor and carefully vent any excess pressure. The resulting liquid mixture contains mono-, di-, and tri-n-butylamine, water, and unreacted starting materials.

- Separation: The different butylamines are separated by fractional distillation based on their different boiling points.

Purification by Fractional Distillation

Fractional distillation is the primary method for purifying Di-n-butylamine from a mixture of other butylamines or impurities. The principle relies on the differences in the boiling points of the components.

Experimental Workflow:



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Sources

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